

# Phenyl Acrylates: A Comprehensive Technical Guide to Health and Safety Handling

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## Compound of Interest

Compound Name: Phenyl acrylate

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This in-depth technical guide provides critical health and safety information for the handling of **phenyl acrylate** (CAS No. 937-41-7). The following sections detail the physical and chemical properties, hazard classifications, personal protective equipment (PPE) recommendations, first aid measures, and proper storage and disposal procedures. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

## Chemical and Physical Properties

**Phenyl acrylate** is a colorless liquid utilized in the synthesis of advanced polymers, coatings, and adhesives due to its ability to enhance UV absorption, rigidity, and thermal stability.<sup>[1][2][3]</sup> A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C9H8O2	[4][5]
Molecular Weight	148.16 g/mol	[4][5]
Appearance	Colorless Liquid	[4][6][7]
Boiling Point	89 - 90 °C / 192.2 - 194 °F	[4]
Specific Gravity	1.076 g/cm <sup>3</sup>	[4]
Flash Point	88 °C	
Solubility	Insoluble in water	[8]
Stability	Stable under normal conditions	[4]


## Hazard Identification and Classification

**Phenyl acrylate** is classified as a hazardous chemical and requires careful handling.[4] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:


Hazard Class	Category	Hazard Statement	Reference
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[5][9]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	[5][9]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation	[5][9]
Hazardous to the Aquatic Environment, Long-Term Hazard	2	H411: Toxic to aquatic life with long lasting effects	[5]

Signal Word: Warning[4][5]

Hazard Pictograms:

-  alt text

(Irritant)[5]

-  alt text

(Environmental Hazard)[5]

## Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure, appropriate personal protective equipment must be worn, and engineering controls should be in place.

Control	Recommendation	Reference
Engineering Controls	Work in a well-ventilated area. Use a properly operating chemical fume hood. Ensure eyewash stations and safety showers are close to the workstation.	[4][9]
Eye/Face Protection	Wear chemical safety goggles and a face shield.	[9][10]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.	[4][10]
Respiratory Protection	If ventilation is inadequate, use a NIOSH/MSHA approved respirator with an organic vapor cartridge.	[4]

## Safe Handling and Storage

Proper handling and storage procedures are essential to prevent accidents and maintain the chemical's stability.

#### Handling:

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe vapors or mists.[9]
- Wash hands thoroughly after handling.[4]
- Keep away from heat, sparks, and open flames.
- The inhibitor (MEHQ) requires the presence of oxygen to be effective; do not handle under an inert atmosphere.[11]

#### Storage:

- Store in a cool, dry, and well-ventilated place.[4]
- Keep the container tightly closed.[4]
- Store at 4°C for long-term storage.[8][10]
- Incompatible with strong oxidizing agents.[4][8]

## First Aid Measures

In the event of exposure, immediate medical attention is necessary. The following first aid procedures should be followed:

Exposure Route	First Aid Measures	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	<a href="#">[4]</a> <a href="#">[12]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation persists.	<a href="#">[4]</a> <a href="#">[12]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.	<a href="#">[4]</a>
Ingestion	Do not induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Get immediate medical attention.	<a href="#">[4]</a> <a href="#">[12]</a>

## Accidental Release Measures

In case of a spill, follow these procedures to mitigate the hazard:

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[\[4\]](#)

- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways as it is toxic to aquatic life.[\[4\]](#)[\[6\]](#)
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, diatomite, acid binders, universal binders, sawdust) and place it in a suitable, closed container for disposal.[\[9\]](#)

## Disposal Considerations

**Phenyl acrylate** and its containers must be disposed of as hazardous waste.[\[4\]](#) Follow all federal, state, and local regulations for hazardous waste disposal. Do not dispose of it in household garbage or allow it to reach the sewage system.[\[9\]](#)

## Experimental Protocols

Detailed experimental protocols for specific applications of **phenyl acrylate** are not publicly available and should be developed by researchers based on the specific needs of their experiments, always adhering to the safety precautions outlined in this guide and standard laboratory safety practices.

General Decontamination Protocol:

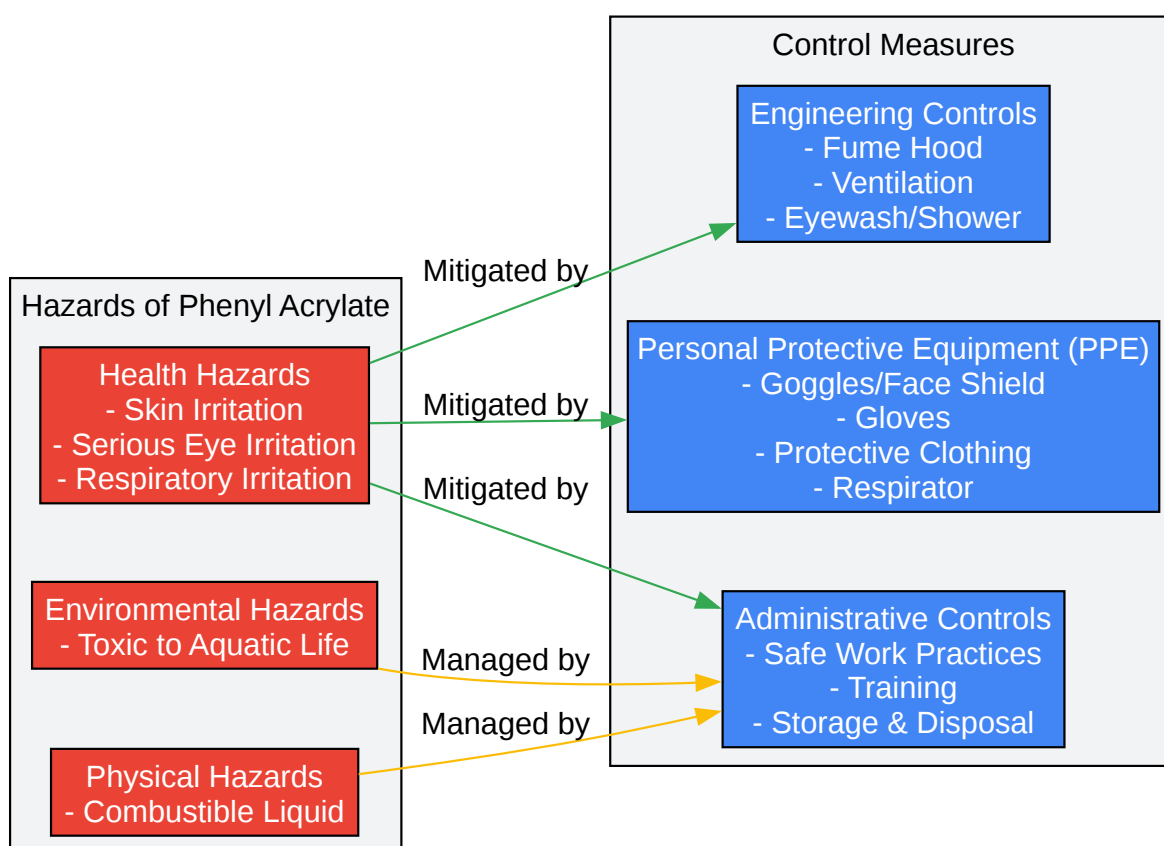
- Personnel Decontamination:
  - Follow the first aid measures for skin contact immediately.
  - Remove all contaminated clothing.
- Surface Decontamination:
  - Absorb any spills with inert material.
  - Clean the affected surface with soap and water.
  - Wipe the area with a suitable solvent (e.g., ethanol) if necessary, ensuring proper ventilation.
  - Dispose of all contaminated materials as hazardous waste.

### Workplace Exposure Monitoring:

Regular monitoring of the workplace air quality is recommended to ensure that exposure levels remain below established limits. While specific occupational exposure limits for **phenyl acrylate** are not widely established, principles of good industrial hygiene should be followed to minimize exposure.<sup>[4]</sup>

## Logical Relationships of Hazards and Control Measures

The following diagram illustrates the relationship between the hazards associated with **phenyl acrylate** and the necessary control measures to mitigate these risks.



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Caption: Hazard and Control Measure Relationships for **Phenyl Acrylate**.

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## References

- 1. specialchem.com [specialchem.com]
- 2. nbinnco.com [nbinnco.com]
- 3. polysciences.com [polysciences.com]
- 4. fishersci.com [fishersci.com]
- 5. Phenyl acrylate | C<sub>9</sub>H<sub>8</sub>O<sub>2</sub> | CID 61242 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. assets.thermofisher.cn [assets.thermofisher.cn]
- 7. Phenyl Acrylate | 937-41-7 [chemicalbook.com]
- 8. Phenyl acrylate, 97% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 9. s3.amazonaws.com [s3.amazonaws.com]
- 10. technochemical.com [technochemical.com]
- 11. petrochemistry.eu [petrochemistry.eu]
- 12. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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